

# Application Notes and Protocols for Cycloxydim in Forestry Weed Management Research

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## Compound of Interest

**Compound Name:** cycloxydim (ISO); 2-(N-ethoxybutanimidoyl)-3-hydroxy-5-(tetrahydro-2H-thiopyran-3-yl)cyclohex-2-en-1-one

**Cat. No.:** B606887

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These application notes provide a comprehensive overview of the use of cycloxydim, a selective post-emergence herbicide, for managing grass weeds in forestry settings. The information is based on published research and is intended to guide the design and implementation of effective weed management strategies in forest regeneration and plantation establishment.

## Introduction to Cycloxydim in Forestry

Cycloxydim is a systemic herbicide belonging to the cyclohexanedione (DIMs) chemical family. [1] It is primarily used for the post-emergence control of annual and perennial grass weeds in broadleaf crops and has shown significant potential for use in forestry.[1][2] Its high selectivity makes it a valuable tool for controlling competitive grass species without harming young broadleaf and coniferous trees, even when oversprayed during active growth.[3][4][5] This characteristic offers a significant advantage over broad-spectrum herbicides like glyphosate.[3][4]

**Mode of Action:** Cycloxydim functions by inhibiting the acetyl-CoA carboxylase (ACCase) enzyme, which is crucial for fatty acid synthesis in grasses.[1][6] This inhibition disrupts the formation of cell membranes, leading to the cessation of growth and eventual death of

susceptible grass species.[\[1\]](#) Broadleaf plants are not affected due to differences in their ACCase enzyme structure.[\[1\]](#)

## Quantitative Data Summary

The following tables summarize the efficacy of cycloxydim against various grass weed species commonly found in forestry environments, as well as its tolerance in different tree species.

Table 1: Efficacy of Cycloxydim on Common Forestry Grass Weeds

Target Weed Species	Common Name	Application Rate (kg a.i. ha <sup>-1</sup> )	Application Timing	Efficacy/Control Duration	Reference
Molinia caerulea	Purple Moor Grass	0.45 (single) or 0.45 (sequential)	Late April–early May (single) or Oct then late April (sequential)	Good control for at least 21 weeks with sequential application. <a href="#">[3]</a> <a href="#">[4]</a>	<a href="#">[3]</a> <a href="#">[4]</a>
Calamagrostis epigejos	Wood Small Reed	0.45	Late April–early May	Good control for at least 12 weeks. <a href="#">[3]</a> <a href="#">[4]</a>	<a href="#">[3]</a> <a href="#">[4]</a>
Deschampsia flexuosa	Wavy Hair Grass	0.45	Late April–early May	Good control for at least 12 weeks. <a href="#">[3]</a> <a href="#">[4]</a>	<a href="#">[3]</a> <a href="#">[4]</a>
Holcus lanatus	Yorkshire Fog	0.45	Late April–early May	Good control for at least 12 weeks. <a href="#">[3]</a> <a href="#">[4]</a>	<a href="#">[3]</a> <a href="#">[4]</a>
Agrostis spp.	Bent grasses	Not specified	Spring	Good long-term control.	<a href="#">[4]</a>
Lolium perenne	Perennial Ryegrass	Not specified	All application dates	Good long-term control.	<a href="#">[4]</a>

Table 2: Tree Species Tolerance to Cycloxydim

Tree Species	Common Name	Application Rate (kg a.i. ha <sup>-1</sup> )	Growth Stage	Tolerance/P hytotoxicity	Reference
Fraxinus excelsior	Ash	0.45	2-4 expanded true leaves	Tolerant. <a href="#">[7]</a>	<a href="#">[7]</a>
Fagus sylvatica	Beech	0.45	2-4 expanded true leaves	Tolerant. <a href="#">[7]</a>	<a href="#">[7]</a>
Acer pseudoplatanus	Sycamore	0.45	4-6 expanded true leaves	Tolerant. <a href="#">[7]</a>	<a href="#">[7]</a>
Prunus avium	Cherry	0.45	6-8 expanded true leaves	Tolerant. <a href="#">[7]</a>	<a href="#">[7]</a>
Quercus robur	Oak	0.45	6-8 expanded true leaves	Tolerant. <a href="#">[7]</a>	<a href="#">[7]</a>
Various broadleaf and conifer species	-	0.45	Not specified	Generally high tolerance, can be oversprayed when in active growth. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Experimental Protocols

The following are generalized protocols for conducting research on the efficacy and selectivity of cycloxydim in a forestry setting, based on methodologies reported in the cited literature.

### Protocol for Efficacy Trials on Grass Weeds

**Objective:** To determine the effective application rate and timing of cycloxydim for the control of target grass weed species.

**Materials:**

- Cycloxydim formulation (e.g., emulsifiable concentrate)[2]
- Pressurized sprayer with flat-fan nozzles[8]
- Plot marking equipment (stakes, measuring tape)
- Personal Protective Equipment (PPE) as per product label[9]
- Data collection tools (quadrats, biomass scales, camera)

#### Methodology:

- Site Selection: Choose a site with a uniform and dense population of the target grass weed species. The site should be representative of the forestry environment where the herbicide will be used.
- Experimental Design: Employ a randomized complete block design with a minimum of three or four replicates.[8]
- Plot Establishment: Mark out individual plots of a standardized size (e.g., 2m x 5m).[8]
- Treatment Application:
  - Calibrate the sprayer to deliver a consistent volume of spray solution (e.g., 100-200 L/ha).
  - Prepare the cycloxydim solution at the desired concentrations (e.g., 0.45 kg a.i. ha<sup>-1</sup>).[3][4] The addition of a crop oil concentrate may enhance efficacy.[8]
  - Apply the treatments at different timings (e.g., spring, autumn, sequential applications) to determine the optimal window for control.[3][4]
  - Include an untreated control plot in each replicate.
- Data Collection:
  - Pre-treatment: Assess the initial weed cover and density within each plot using quadrats.

- Post-treatment: At regular intervals (e.g., 4, 8, 12, and 21 weeks after treatment), visually assess the percentage of weed control (phytotoxicity) and collect biomass samples from a defined area within each plot to determine the reduction in weed growth.
- Data Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

## Protocol for Tree Seedling Tolerance Trials

**Objective:** To evaluate the phytotoxicity of cycloxydim on various tree species at different growth stages.

**Materials:**

- Healthy, uniform tree seedlings of the desired species.
- Potting medium and containers (for pot-based studies) or a prepared field site.
- Cycloxydim formulation.
- Calibrated sprayer.
- PPE.
- Calipers and height measurement tools.

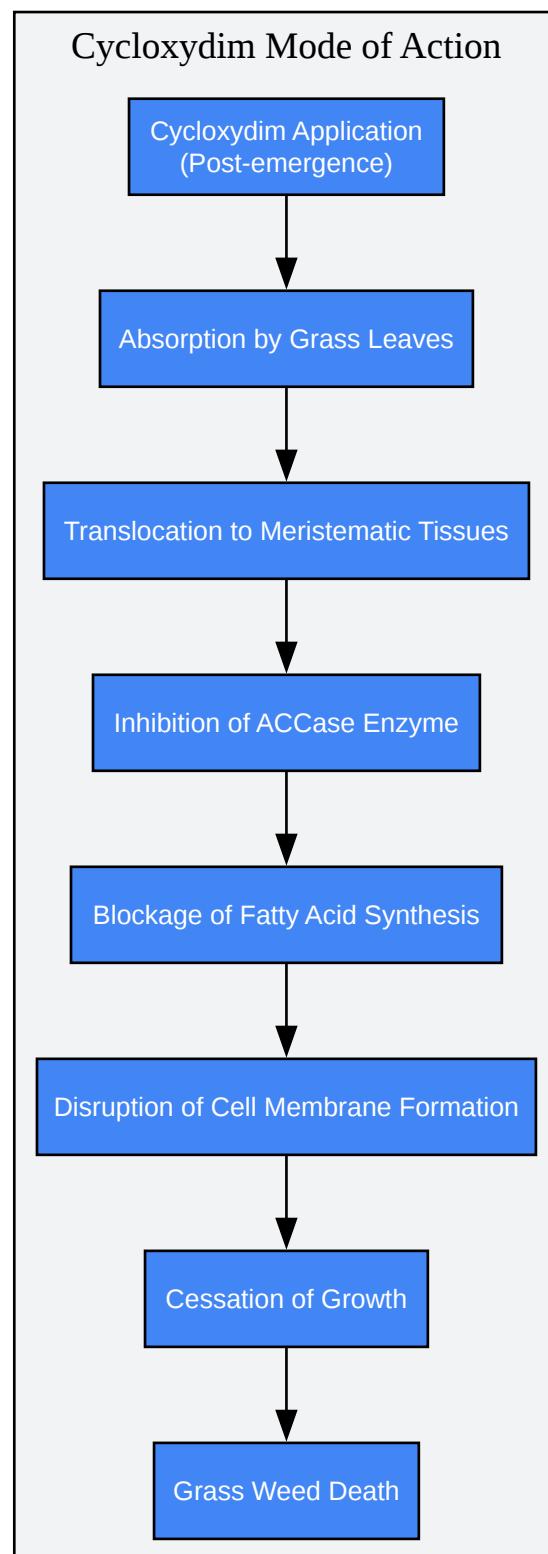
**Methodology:**

- **Experimental Setup:**
  - Field-based: Plant seedlings in a prepared site with adequate spacing.
  - Pot-based: Transplant seedlings into uniform pots.
- **Experimental Design:** Use a randomized complete block design with multiple replicates.
- **Treatment Application:**

- Apply cycloxydim as an overall spray at different rates, including the recommended rate (e.g., 0.45 kg a.i. ha<sup>-1</sup>) and potentially higher rates to test for a margin of safety.[7]
- Treat seedlings at different growth stages (e.g., number of expanded true leaves) to identify any vulnerable periods.[7]
- Include an untreated control group.

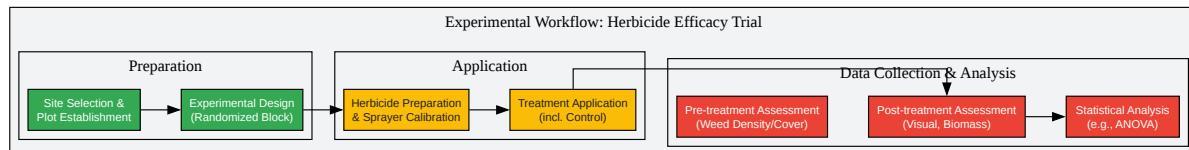
- Data Collection:
  - Pre-treatment: Measure the initial height and root collar diameter of each seedling.
  - Post-treatment: At regular intervals, visually assess any signs of phytotoxicity (e.g., chlorosis, necrosis, stunting).
  - At the end of the growing season, re-measure the height and root collar diameter to determine the growth increment.
  - Assess seedling survival.[7]
- Data Analysis: Use statistical analysis to compare the growth and survival rates between treated and control groups.

## Visualizations



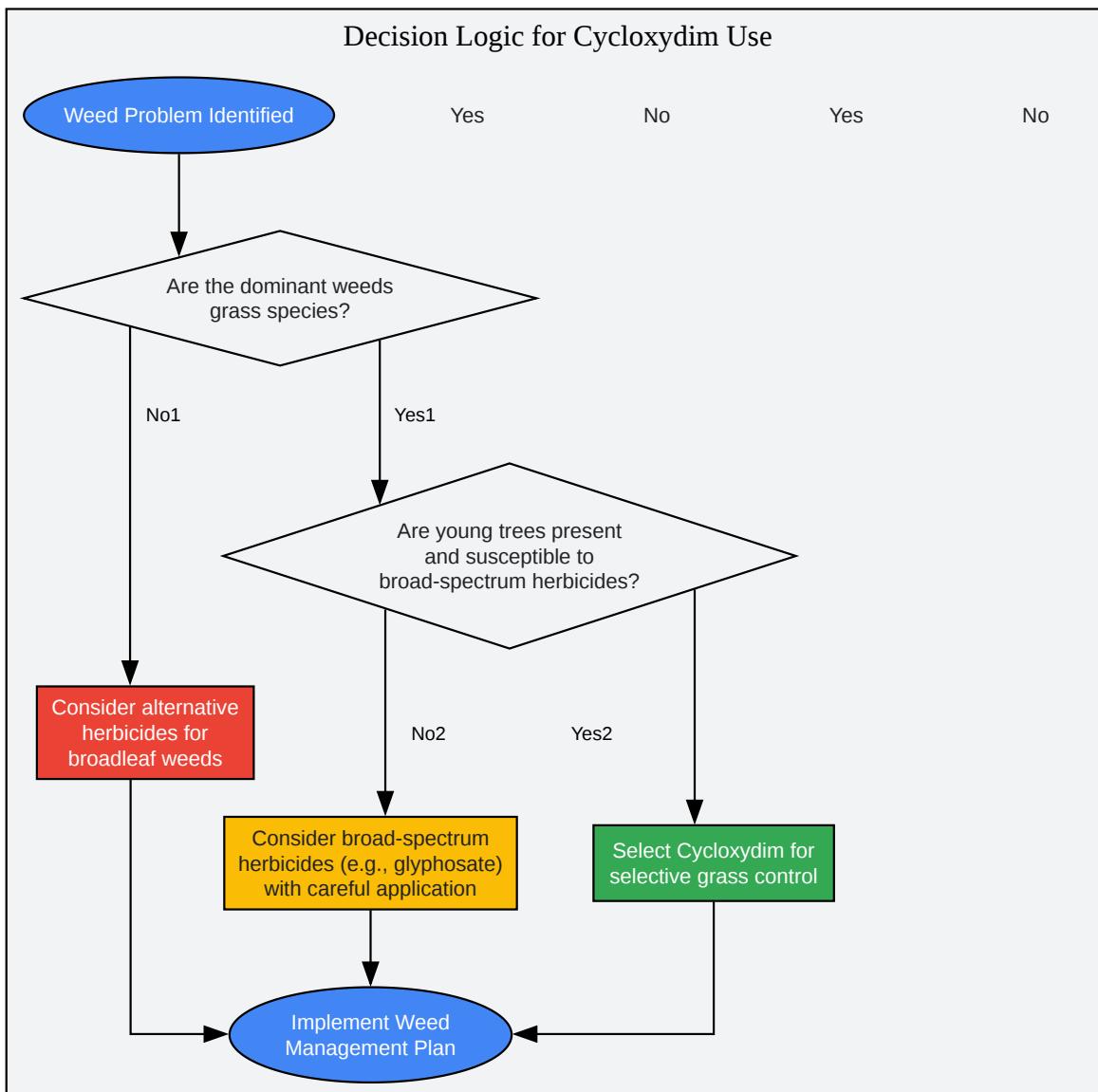
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Caption: Cycloxydim's mechanism of action in susceptible grass species.



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Caption: Workflow for a forestry herbicide efficacy trial.

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Caption: Decision-making framework for selecting cycloxydim.

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